

Proper Disposal of 3-(4-Hydroxy-3-nitrophenyl)propanoic acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-(4-Hydroxy-3-nitrophenyl)propanoic acid

Cat. No.: B1333256

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For Immediate Reference: Treat **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** as a hazardous chemical waste. Do not dispose of it down the drain or in regular trash. Store in a designated, labeled, and sealed container away from incompatible materials pending professional disposal.

This guide provides essential safety and logistical information for the proper disposal of **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** (CAS Number: 38196-09-7), ensuring the safety of laboratory personnel and compliance with environmental regulations. This information is intended for researchers, scientists, and drug development professionals.

Safety and Hazard Profile

While comprehensive toxicological data for **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** is not fully available, it is classified as an irritant and may be harmful if ingested or inhaled.^[1] The presence of a nitro group suggests that it should be handled with the care afforded to other nitrated organic compounds, which can be reactive.

Property	Information	Source
CAS Number	38196-09-7	[2][3]
Appearance	Solid	[4]
Acute Effects	Irritant to mucous membranes and upper respiratory tract. May be harmful by ingestion and inhalation.	[1]
Incompatible Materials	Strong oxidizing agents.	[4][5]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).	

Personal Protective Equipment (PPE)

When handling **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** for disposal, the following personal protective equipment is mandatory:

Equipment	Specification
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1]

Step-by-Step Disposal Protocol

The primary method for the disposal of **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** is through a licensed hazardous waste disposal service. The following protocol outlines the steps

for preparing the chemical for collection.

1. Waste Segregation and Collection:

- Do not mix **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** with other chemical waste unless explicitly approved by your institution's environmental health and safety (EHS) office.
- Collect the solid chemical waste in its original container if possible, or in a new, clean, and compatible container.^[6] The container should be sealable and in good condition.

2. Labeling:

- Clearly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**3-(4-Hydroxy-3-nitrophenyl)propanoic acid**"
 - The CAS Number: "38196-09-7"
 - The approximate quantity of the waste
 - The date of accumulation
 - The hazard characteristics (e.g., "Irritant")

3. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA).^[7]
- The storage area should be secure, well-ventilated, and away from general laboratory traffic.
- Ensure the container is stored separately from incompatible materials, particularly strong oxidizing agents.

4. Arranging for Disposal:

- Contact your institution's EHS office or the designated hazardous waste management provider to schedule a pickup.
- Follow all institutional procedures for waste manifest and pickup documentation.

5. Spill Cleanup:

In the event of a spill, adhere to the following procedure:

- Evacuate the immediate area if necessary.
- Wear the appropriate PPE as listed above.
- If the substance is a solid, carefully sweep or scoop it up and place it into a designated hazardous waste container.^{[1][4][5]}
- Avoid generating dust.
- Clean the spill area with an appropriate solvent and absorbent material.
- Collect all contaminated materials (e.g., paper towels, absorbent pads) and place them in the hazardous waste container.
- Ventilate the area and wash the spill site after the cleanup is complete.^[1]

Disposal Workflow Diagram



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Caption: Disposal workflow for **3-(4-Hydroxy-3-nitrophenyl)propanoic acid**.

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